

Application Notes and Protocols: Solubility of Monomethyl Auristatin E (MMAE) Intermediate-9

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Compound of Interest

Compound Name: *Monomethyl auristatin E intermediate-9*

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This document provides available data on the solubility of Monomethyl auristatin E (MMAE) intermediate-9 and a general protocol for determining the solubility of pharmaceutical intermediates in various solvents. MMAE intermediate-9 is a key component in the synthesis of MMAE, a potent anti-tubulin agent widely used as a cytotoxic payload in antibody-drug conjugates (ADCs).^{[1][2]} Understanding its solubility is critical for process development, formulation, and scale-up in the manufacturing of ADCs.

Solubility Data

Publicly available quantitative solubility data for MMAE intermediate-9 in a range of solvents is limited. The following table summarizes the available information. Researchers are encouraged to determine solubility in their specific solvent systems using the protocol provided below.

Solvent	Concentration	Source
Dimethyl Sulfoxide (DMSO)	10 mM	Immunomart ^[3]

Note: The molecular weight of MMAE intermediate-9 is required to convert molarity (mM) to a weight/volume (e.g., mg/mL) concentration. This information was not readily available in the public domain.

For the final active pharmaceutical ingredient, Monomethyl auristatin E (MMAE), solubility has been reported in DMSO up to 50 mM.^[4] While not directly applicable to intermediate-9, this suggests that polar aprotic solvents may be effective.

Experimental Protocol: Determination of Equilibrium Solubility using the Shake-Flask Method

The following is a generalized protocol for determining the equilibrium solubility of a pharmaceutical intermediate like MMAE intermediate-9. This method is based on the widely accepted "shake-flask" technique.^{[5][6]}

Objective: To determine the saturation solubility of MMAE intermediate-9 in a selection of relevant organic solvents.

Materials:

- **Monomethyl auristatin E intermediate-9** (powder)
- Selected solvents (e.g., DMSO, Dimethylformamide (DMF), Acetonitrile (ACN), Ethanol, Ethyl Acetate, Dichloromethane)
- Scintillation vials or other suitable sealed containers
- Orbital shaker with temperature control
- Analytical balance
- Syringe filters (e.g., 0.22 μm or 0.45 μm , compatible with the chosen solvent)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

Procedure:

- Preparation of Standard Solutions: Prepare a series of standard solutions of MMAE intermediate-9 of known concentrations in the chosen solvent. These will be used to generate a calibration curve for quantitative analysis.
- Sample Preparation:
 - Add an excess amount of MMAE intermediate-9 powder to a pre-weighed vial. The amount should be sufficient to ensure that undissolved solids remain at equilibrium.
 - Record the exact weight of the added intermediate.
 - Add a known volume of the selected solvent to the vial.
- Equilibration:
 - Securely cap the vials.
 - Place the vials in an orbital shaker set to a constant temperature (e.g., 25°C or 37°C) and agitation speed.[\[5\]](#)
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24 to 72 hours). Equilibrium is reached when the concentration of the dissolved solute in sequential measurements does not significantly change.[\[5\]](#)
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
 - Carefully withdraw a sample from the supernatant using a syringe.
 - Filter the sample through a syringe filter into a clean vial to remove all undissolved particles.[\[7\]](#)
- Analysis:
 - Dilute the filtered sample as necessary to fall within the range of the calibration curve.

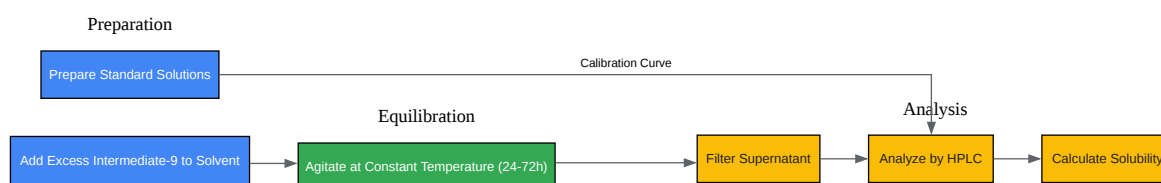
- Analyze the diluted sample using a validated HPLC method to determine the concentration of dissolved MMAE intermediate-9.
- Data Analysis:
 - Using the calibration curve generated from the standard solutions, determine the concentration of MMAE intermediate-9 in the diluted sample.
 - Calculate the solubility of the intermediate in the solvent, taking into account the dilution factor. Express the result in appropriate units (e.g., mg/mL, µg/mL, or mM).

Safety Precautions:

- MMAE and its intermediates are highly cytotoxic compounds and should be handled with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- All work should be performed in a well-ventilated fume hood.
- Consult the Safety Data Sheet (SDS) for MMAE intermediate-9 before handling.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the shake-flask solubility determination protocol.



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Caption: Workflow for determining the solubility of MMAE intermediate-9.

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